Technical Monograph: N,N-Dimethylsuccinamic Acid (CAS 2564-95-6)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*N,N-Dimethylsuccinamic acid*
CAS No.:	*2564-95-6*
Cat. No.:	*B166414*

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Core Identity & Application in Pharmaceutical Sciences[1]

Part 1: Executive Technical Summary

N,N-Dimethylsuccinamic acid (CAS 2564-95-6), also known as 4-(dimethylamino)-4-oxobutanoic acid, is a functionalized succinic acid derivative characterized by a carboxylic acid terminus and a dimethylamide terminus.[1]

In drug development, this molecule serves two critical roles:

- Linker Chemistry: It functions as a stable, "capped" spacer in prodrug design and antibody-drug conjugates (ADCs), where the carboxylic acid is conjugated to a pharmacophore, while the dimethylamide provides a non-reactive, polar terminal group that modulates solubility without introducing hydrogen bond donors.
- Metabolic Reference Standard: It is structurally analogous to—but distinct from—the plant growth regulator Daminozide (N-(dimethylamino)succinamic acid). Distinguishing between these two is vital in toxicology, as CAS 2564-95-6 does not degrade into the carcinogen unsymmetrical dimethylhydrazine (UDMH).

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Immediate Distinction Warning:

- Target Molecule (CAS 2564-95-6): Amide linkage (

).[1] Hydrolyzes to dimethylamine (low toxicity).
- Daminozide (CAS 1596-84-5): Hydrazide linkage (

). Hydrolyzes to UDMH (carcinogenic).

Part 2: Physicochemical Profile[2][3]

The following data is curated for formulation scientists and medicinal chemists optimizing physicochemical properties (LogP, pKa).

Property	Value	Context for Drug Development
Molecular Formula		Fragment MW < 200 (Rule of 3 compliant)
Molecular Weight	145.16 g/mol	Ideal for Fragment-Based Drug Discovery (FBDD)
Appearance	White Crystalline Solid	Stable solid-state handling
Melting Point	82–83 °C	Low MP implies careful control during milling/micronization
pKa (Acid)	4.94 (Predicted)	Ionized at physiological pH (7.4); aids solubility
Solubility	Soluble in alcohols, DCM; Slightly soluble in water	Amphiphilic nature useful for permeability modulation
LogP	~ -0.3 to 0.1	Low lipophilicity; reduces non-specific binding

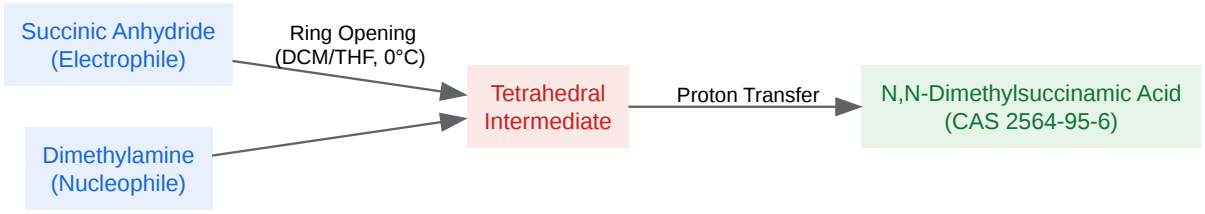
Part 3: Synthesis & Manufacturing Protocol

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Objective: High-purity synthesis of **N,N-Dimethylsuccinamic acid** from succinic anhydride without generating bis-amide byproducts.

3.1 Reaction Mechanism

The synthesis exploits the nucleophilic attack of dimethylamine on the carbonyl carbon of succinic anhydride. This ring-opening reaction is atom-economical and generally requires no coupling reagents.



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Figure 1: Nucleophilic ring-opening of succinic anhydride to yield the mono-amide product.

3.2 Step-by-Step Laboratory Protocol

Scale: 100 mmol

- Preparation: Charge a 250 mL round-bottom flask with Succinic Anhydride (10.0 g, 100 mmol) and anhydrous Dichloromethane (DCM) (100 mL). Cool to 0°C under

  atmosphere.
- Addition: Slowly add Dimethylamine (2.0 M in THF, 55 mL, 110 mmol) dropwise over 30 minutes. Note: Use a slight excess (1.1 eq) to drive full conversion of the anhydride.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4 hours. The product often precipitates or forms a thick oil.
- Workup (Critical for Purity):
  - Evaporate volatiles under reduced pressure.

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- Dissolve residue in saturated Sodium Bicarbonate (

) solution (pH ~8-9). Rationale: This solubilizes the product as the salt (

) while leaving unreacted anhydride or non-polar impurities in the organic phase.
- Wash the aqueous layer with Ethyl Acetate (2 x 50 mL) to remove non-acidic impurities.
- Acidify the aqueous layer carefully with 1N HCl to pH 2.0.
- Extract the product into Ethyl Acetate (3 x 50 mL).

- Isolation: Dry combined organics over

  , filter, and concentrate. Recrystallize from Acetone/Hexane if necessary.

Part 4: Applications in Drug Design

4.1 Linker Technology (ADCs and PROTACs)

In Antibody-Drug Conjugates (ADCs), the succinamic acid motif is a classic non-cleavable linker backbone.

- Function: The carboxylic acid end conjugates to surface lysines on the antibody (via NHS-ester activation), or to the drug payload.
- Role of Dimethylamide: If the acid is conjugated to the drug, the dimethylamide acts as a "cap" on the other end. This mimics the steric and electronic properties of a peptide bond without being susceptible to protease degradation, enhancing plasma stability.

4.2 Fragment-Based Drug Discovery (FBDD)

CAS 2564-95-6 is a high-value "fragment" due to its specific vector geometry.

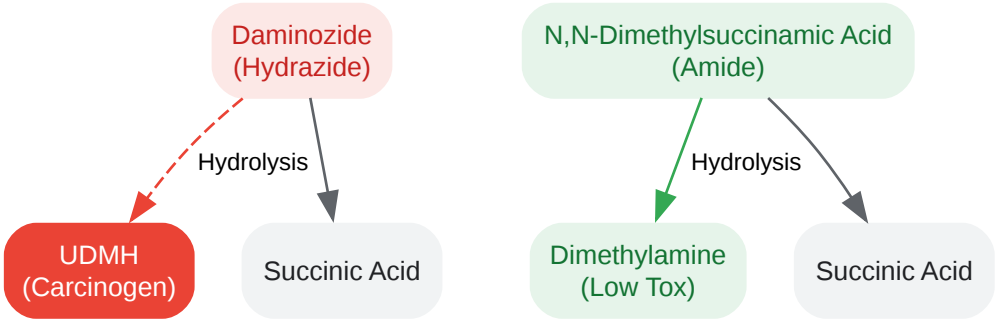
- Vector Analysis: The distance between the hydrogen-bond acceptor (amide carbonyl) and the acidic headgroup allows it to probe specific sub-pockets in enzyme active sites (e.g., metalloproteases).
- Solubility Tag: Attaching this moiety to hydrophobic drug candidates (via esterification of the acid) can significantly lower LogP and improve oral bioavailability, acting as a prodrug that

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hydrolyzes in vivo.

Part 5: Safety & Toxicology (The "Alar" Distinction)

It is chemically imperative to distinguish CAS 2564-95-6 from Daminozide. The toxicity profiles are divergent due to their hydrolysis products.



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Figure 2: Metabolic divergence. The target molecule (Right) avoids the formation of carcinogenic hydrazines (Left).

Part 6: Analytical Characterization

To validate the synthesis and ensure no contamination with succinic acid (starting material) or bis-amide, use the following parameters:

- 1H NMR (DMSO-d6, 400 MHz):
  - 12.1 ppm (s, 1H, -COOH)
  - 2.95 ppm (s, 3H, N-CH3)
  - 2.80 ppm (s, 3H, N-CH3) – Note: Amide rotamers may show distinct peaks.
  - 2.40–2.55 ppm (m, 4H, -CH2-CH2- backbone).
- HPLC Method:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).

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- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile. Gradient 5% B to 95% B.
- Detection: UV at 210 nm (Amide absorption).
- Retention Time: Will elute earlier than succinic anhydride (hydrolyzes on column) and later than succinic acid due to the methyl groups.

Part 7: References

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- 2. Daminozide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Monograph: N,N-Dimethylsuccinamic Acid (CAS 2564-95-6)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166414/docs#technical-monograph-n-n-dimethylsuccinamic-acid-cas-2564-95-6]

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